

Nortriptyline HCl tricyclic antidepressant pharmacological profile

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Compound Focus: Nortriptyline Hydrochloride

CAS No.: 894-71-3

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Drug Identification and Core Properties

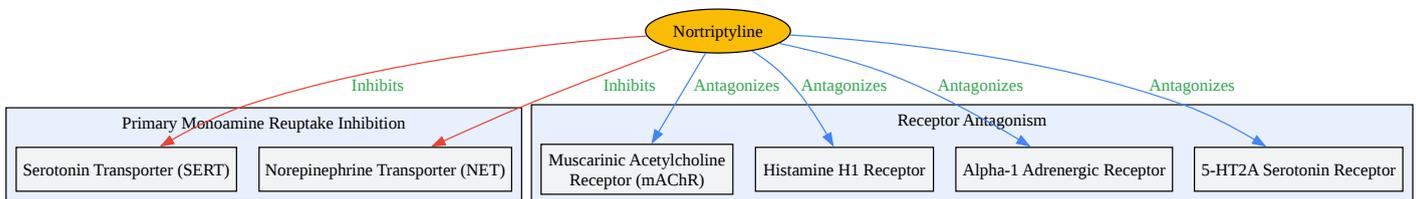
The table below summarizes the fundamental physicochemical and regulatory characteristics of Nortriptyline HCl.

Property	Description
Generic Name	Nortriptyline / Nortriptyline Hydrochloride (HCl) [1] [2]
Drug Class	Tricyclic Antidepressant (TCA), Secondary amine [3]
Brand Names	Pamelor, Aventyl [1] [2]
Chemical Formula	C ₁₉ H ₂₁ N [1]
Molecular Weight	263.3767 g/mol (free base) [1]
Modality	Small Molecule [1]
Status	FDA-approved; also approved in other regions [1]

Mechanism of Action and Pharmacodynamics

Nortriptyline's primary mechanism is the inhibition of presynaptic norepinephrine (NE) and serotonin (5-HT) reuptake, with a higher selectivity for NE [1] [3]. This action increases the synaptic concentration of these neurotransmitters, which is believed to underlie its antidepressant effect [1].

It also interacts with a wide range of other receptors, which contributes to both its therapeutic and adverse effects [1]. The following diagram maps its key molecular interactions.



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Nortriptyline's primary and secondary molecular targets.

Pharmacokinetics and Metabolism

Nortriptyline HCl is well-absorbed after oral administration but undergoes significant first-pass metabolism, leading to a bioavailability ranging from 45% to 85% [1]. Its metabolism is primarily hepatic, largely mediated by the cytochrome P450 2D6 (CYP2D6) enzyme, with contributions from CYP1A2, CYP2C19, and CYP3A4 [1]. The key pharmacokinetic parameters are summarized below.

Parameter	Value / Description
Absorption & Bioavailability	Readily absorbed; 45-85% bioavailability due to first-pass metabolism [1].

Parameter	Value / Description
Time to Peak Plasma Concentration	7 to 8.5 hours [1] [3].
Protein Binding	Approximately 93% [1].
Volume of Distribution	21 ± 4 L/kg (extensive tissue distribution) [1].
Primary Metabolic Pathway	Hepatic, via CYP2D6 (demethylation, hydroxylation) [1] [3].
Primary Route of Elimination	Renal (urine) as metabolites [1] [3].
Elimination Half-Life	26 hours (range 16-38 hours) [1].

Dosing, Therapeutic Use, and Precision Medicine

Nortriptyline is FDA-approved for the treatment of **Major Depressive Disorder (MDD)** [1] [3]. It also has several well-established off-label uses, including **chronic pain, neuropathic pain, migraine prophylaxis, and smoking cessation** [3].

A significant challenge with standard fixed-dose regimens is substantial interindividual variability in plasma concentrations. Recent research demonstrates that **personalized dosing strategies can significantly improve outcomes** [4].

Experimental Protocol: Precision Dosing

A 2025 study compared the accuracy of three dosing strategies for achieving therapeutic plasma concentrations (50-150 µg/L) [4]:

- **Standard Dosing:** 125 mg/day.
- **Pharmacogenetics-Based Dosing:** Based on the patient's CYP2D6 genotype.
- **Phenotype-Based Dosing:** Based on a single plasma concentration measurement 8-24 hours after the first dose.

- **Methodology:** A population pharmacokinetic model was developed using data from a randomized controlled trial. The model used an early plasma concentration measurement to predict the individualized dose required to reach a steady-state target of 100 µg/L [4].
- **Key Findings:**
 - Both personalized strategies were superior to standard dosing in achieving therapeutic concentrations and reducing variability.
 - There was no significant difference in performance between pharmacogenetics-based and phenotype-based dosing [4].

The following table provides the genotype-based dosing recommendations from this study.

CYP2D6 Phenotype	Recommended Daily Dose [4]
Poor Metabolizer (PM)	50 mg
Intermediate Metabolizer (IM)	75 mg
Normal Metabolizer (NM)	125 mg
Ultrarapid Metabolizer (UM)	200 mg

Adverse Effects and Major Risks

The therapeutic profile of nortriptyline is balanced by a range of potential adverse effects.

Category	Common Effects	Serious/Severe Effects
Anticholinergic	Dry mouth, blurred vision, constipation, urinary retention [3] [2].	Paralytic ileus, increased intraocular pressure [3].
Neuropsychiatric	Drowsiness, dizziness, confusion [2].	Suicidal ideation (in young adults), mania, seizures, serotonin syndrome [3] [2].
Cardiovascular	Tachycardia, palpitations [3].	Orthostatic hypotension, QT prolongation, heart block, arrhythmias [3] [2]. Contraindicated in

Category	Common Effects	Serious/Severe Effects
		patients with Brugada syndrome or recent MI [3] [2].
Other	Weight gain, photosensitivity, nausea [3] [2].	Agranulocytosis, leukopenia, hepatitis [3].

Emerging Research and Developments

Beyond its established uses, nortriptyline is being investigated for novel applications.

- **Drug Repurposing in Oncology:** A 2024 study provided evidence that nortriptyline HCl exhibits **anti-tumor activity in gastric cancer (GC) cells** [5]. The proposed mechanism involves inducing oxidative stress by increasing intracellular reactive oxygen species (ROS) and disrupting the mitochondrial membrane potential, leading to apoptosis [5]. This represents a promising non-psychiatric therapeutic candidate.
- **Analytical and Formulation Science:** Recent research focuses on improving analysis and delivery. This includes developing sustainable stability-indicating HPLC methods for related TCAs [6], studying solubility and thermodynamic properties in various solvents to optimize purification [7], and exploring novel delivery systems like chitosan-based transdermal patches [8].

Conclusion

Nortriptyline HCl remains a clinically relevant TCA due to its established efficacy in depression and chronic pain. The field is advancing toward **model-informed precision dosing**, using pharmacogenetics and therapeutic drug monitoring to maximize efficacy and minimize toxicity. Emerging preclinical evidence also suggests potential for **drug repurposing in oncology**, opening new avenues for research and development.

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